

Phenylcyclohexane proper disposal procedures

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Compound of Interest

Compound Name: Phenylcyclohexane

Cat. No.: B048628

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Proper disposal of **phenylcyclohexane** is critical for ensuring laboratory safety and environmental protection. Due to its hazardous properties, including being a combustible liquid, a skin and eye irritant, and highly toxic to aquatic life, it must be managed as hazardous waste in accordance with institutional and regulatory standards.^[1]^[2] Adherence to the following procedures is essential for researchers, scientists, and drug development professionals.

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.^[3]
- Hand Protection: Use chemically resistant protective gloves.
- Skin and Body Protection: Wear a lab coat or long-sleeved clothing.^[3]

Handle **phenylcyclohexane** in a well-ventilated area, such as a chemical fume hood, and keep it away from heat, sparks, open flames, and hot surfaces.

Phenylcyclohexane Hazard Summary

The following table summarizes key quantitative and hazard data for **phenylcyclohexane**.

Property	Value	Reference
CAS Number	827-52-1	[1]
Molecular Formula	C ₁₂ H ₁₆	
Boiling Point	240 °C (464 °F)	[1]
Flash Point	81 °C (177.8 °F)	[1]
Density	0.95 g/cm ³ at 20 °C	[1]
GHS Hazard Statements	H227: Combustible liquid H315: Causes skin irritation H319: Causes serious eye irritation H410: Very toxic to aquatic life with long lasting effects	[1]
Oral Acute Toxicity (LD50)	500 mg/kg (ATE)	[1]

Step-by-Step Disposal Protocol

This protocol outlines the standard operating procedure for the safe disposal of **phenylcyclohexane** waste.

Step 1: Waste Segregation

- **Phenylcyclohexane** waste must be collected separately from other waste streams.
- Do not mix it with incompatible chemicals.[4] As a best practice, non-halogenated organic solvents like **phenylcyclohexane** should be collected in a dedicated waste container, separate from halogenated solvents.[4]

Step 2: Container Selection and Labeling

- Use a chemically compatible container, preferably plastic or the original container, that is in good condition with no leaks or cracks.[5][6]

- The container must have a secure, leak-proof closure and be kept closed except when adding waste.[\[6\]](#)[\[7\]](#)
- Affix a "Hazardous Waste" label to the container.[\[6\]](#)[\[8\]](#)
- Clearly list all contents, including "**Phenylcyclohexane**," and their approximate percentages on the label.[\[8\]](#)

Step 3: Waste Accumulation and Storage

- Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation.[\[5\]](#)[\[7\]](#)
- The SAA should be a well-ventilated area.[\[3\]](#)
- Ensure secondary containment is used to capture any potential leaks or spills.[\[7\]](#)

Step 4: Arranging for Professional Disposal

- Once the container is full or waste is no longer being generated, contact your institution's Environmental Health & Safety (EH&S) department to schedule a waste pickup.[\[5\]](#)[\[8\]](#)
- Do not pour **phenylcyclohexane** down the drain or dispose of it in regular trash.[\[1\]](#)[\[5\]](#)
Disposal must be handled by an approved waste disposal plant.

Step 5: Spill Management

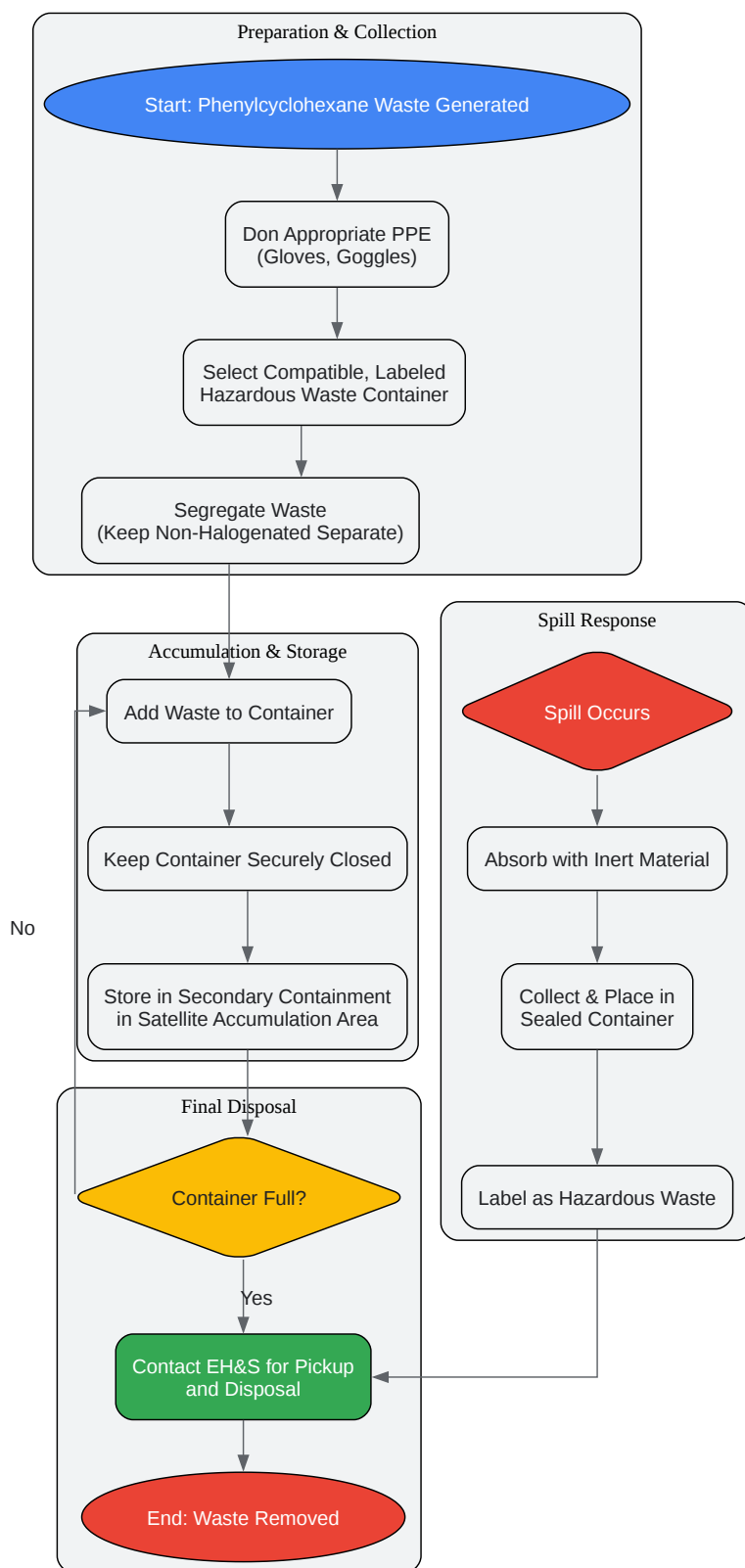
- In case of a small spill, ensure adequate ventilation and keep sources of ignition away.
- Absorb the spill with an inert, non-combustible material such as sand, diatomite, or a universal binder.[\[1\]](#)
- Collect the absorbed material and contaminated items into a suitable, sealed container for disposal as hazardous waste, following the steps above.[\[1\]](#)

Step 6: Empty Container Disposal

- A container that held **phenylcyclohexane** is not considered empty until it has been properly decontaminated.^[4]
- Triple-rinse the empty container with a suitable solvent (e.g., acetone or ethanol) that can dissolve **phenylcyclohexane**.^{[6][9]}
- Crucially, collect all rinsate as hazardous waste and add it to your non-halogenated solvent waste stream.^{[6][9]}
- After triple-rinsing, remove or deface the original label, and the container may then be disposed of in the regular trash or recycled according to institutional policy.^{[4][6]}

Disposal Workflow Diagram

The following diagram illustrates the logical steps and decision points for the proper disposal of **phenylcyclohexane** waste in a laboratory setting.



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Caption: Workflow for the safe collection, storage, and disposal of **phenylcyclohexane** waste.

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. Phenylcyclohexane | 827-52-1 | Tokyo Chemical Industry Co., Ltd.(APAC) [[tcichemicals.com](https://www.tcichemicals.com)]
- 3. [fishersci.co.uk](https://www.fishersci.co.uk) [[fishersci.co.uk](https://www.fishersci.co.uk)]
- 4. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 5. ehrs.upenn.edu [ehrs.upenn.edu]
- 6. campussafety.lehigh.edu [campussafety.lehigh.edu]
- 7. danielshealth.com [danielshealth.com]
- 8. m.youtube.com [m.youtube.com]
- 9. rtong.people.ust.hk [rtong.people.ust.hk]
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